

# 4-(Chloromethyl)-2-methoxypyridine molecular weight and density

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## Compound of Interest

Compound Name: 4-(Chloromethyl)-2-methoxypyridine

Cat. No.: B1591422

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## 4-(Chloromethyl)-2-methoxypyridine: A Technical Overview

For researchers and professionals in the field of drug development, a precise understanding of the physicochemical properties of chemical compounds is paramount. This guide provides key data on **4-(Chloromethyl)-2-methoxypyridine**, a compound of interest in various research applications.

## Physicochemical Data

The fundamental molecular properties of **4-(Chloromethyl)-2-methoxypyridine** are summarized in the table below. This data is essential for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value	Source
Molecular Weight	157.6 g/mol	[1]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> ClNO	[2]
Density	Data not available	

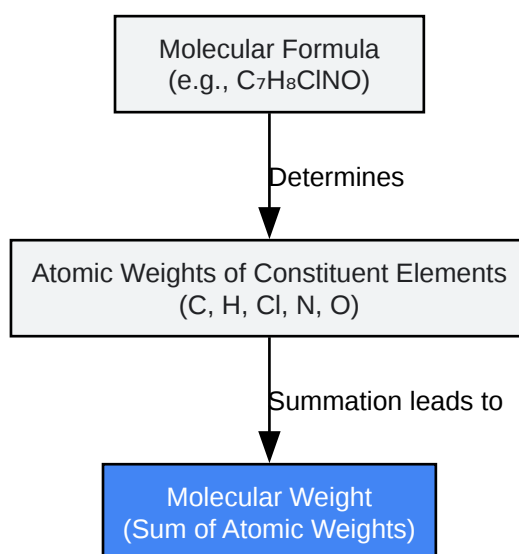
**Molecular Weight:** The molecular weight of a compound is a critical parameter for converting between mass and moles, essential for accurate concentration calculations in experimental setups. The accepted molecular weight for **4-(Chloromethyl)-2-methoxypyridine** is 157.6 g/mol [1]. Another source provides a slightly more precise value of 157.5975 g/mol [2].

**Density:** As of the latest available information, the density of **4-(Chloromethyl)-2-methoxypyridine** has not been reported in the reviewed literature. This information may require experimental determination for applications where volume-to-mass conversions are critical.

## Logical Relationship of Physicochemical Properties

The following diagram illustrates the foundational relationship between the molecular formula and the molecular weight of a chemical compound.

Relationship between Molecular Formula and Molecular Weight



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Caption: Derivation of Molecular Weight from Molecular Formula.

Due to the nature of this request, which focuses on specific physical data points, detailed experimental protocols and signaling pathway diagrams are not applicable. The provided information is based on publicly available chemical data.

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## References

- 1. 4-ChloroMethyl-2-Methoxy-pyridine | 355013-79-5 [amp.chemicalbook.com]
- 2. cymitquimica.com [cymitquimica.com]
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